

YL5084 solubility and stock solution preparation

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Compound of Interest

Compound Name: YL5084

Cat. No.: B10856294

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Application Notes and Protocols for YL5084 For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility of **YL5084**, protocols for the preparation of stock solutions, and an overview of its mechanism of action within the relevant signaling pathway.

Introduction to YL5084

YL5084 is a novel and potent covalent inhibitor of c-Jun N-terminal kinase (JNK), with selectivity for JNK2 and JNK3 over JNK1.^{[1][2]} It functions by forming a covalent bond with Cys116 of JNK2.^{[3][4]} Research has shown that **YL5084** can induce apoptosis and exhibits antiproliferative effects in a JNK2-independent manner in certain cancer cell lines, suggesting the possibility of additional biological targets.^{[1][2][3][4]}

Physicochemical and Solubility Data

Proper handling and storage of **YL5084** are crucial for maintaining its integrity and activity. The following tables summarize its key physicochemical properties, solubility, and recommended storage conditions.

Table 1: Physicochemical Properties of **YL5084**

Property	Value
CAS Number	2440199-73-3
Molecular Formula	C ₃₅ H ₃₆ N ₈ O ₂
Molecular Weight	600.73 g/mol
Appearance	Solid Powder

Table 2: Solubility of **YL5084**

Solvent	Solubility	Notes
DMSO	10 mM	Primary recommended solvent for stock solutions.
Ethanol	Data not available	Expected to be low. Small-scale solubility tests are recommended.
Water	Data not available	Expected to be low.
PBS (pH 7.4)	Data not available	Expected to be low.

Note: While specific quantitative solubility data for solvents other than DMSO is not readily available, it is advisable to test the solubility of **YL5084** in small volumes of alternative solvents if your experimental design requires it.

Table 3: Storage and Stability of **YL5084**

Form	Storage Temperature	Stability
Solid Powder	-20°C	3 years
4°C	2 years	
In Solvent (DMSO)	-80°C	6 months
-20°C	1 month	

Experimental Protocols

Preparation of a 10 mM YL5084 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **YL5084** in DMSO.

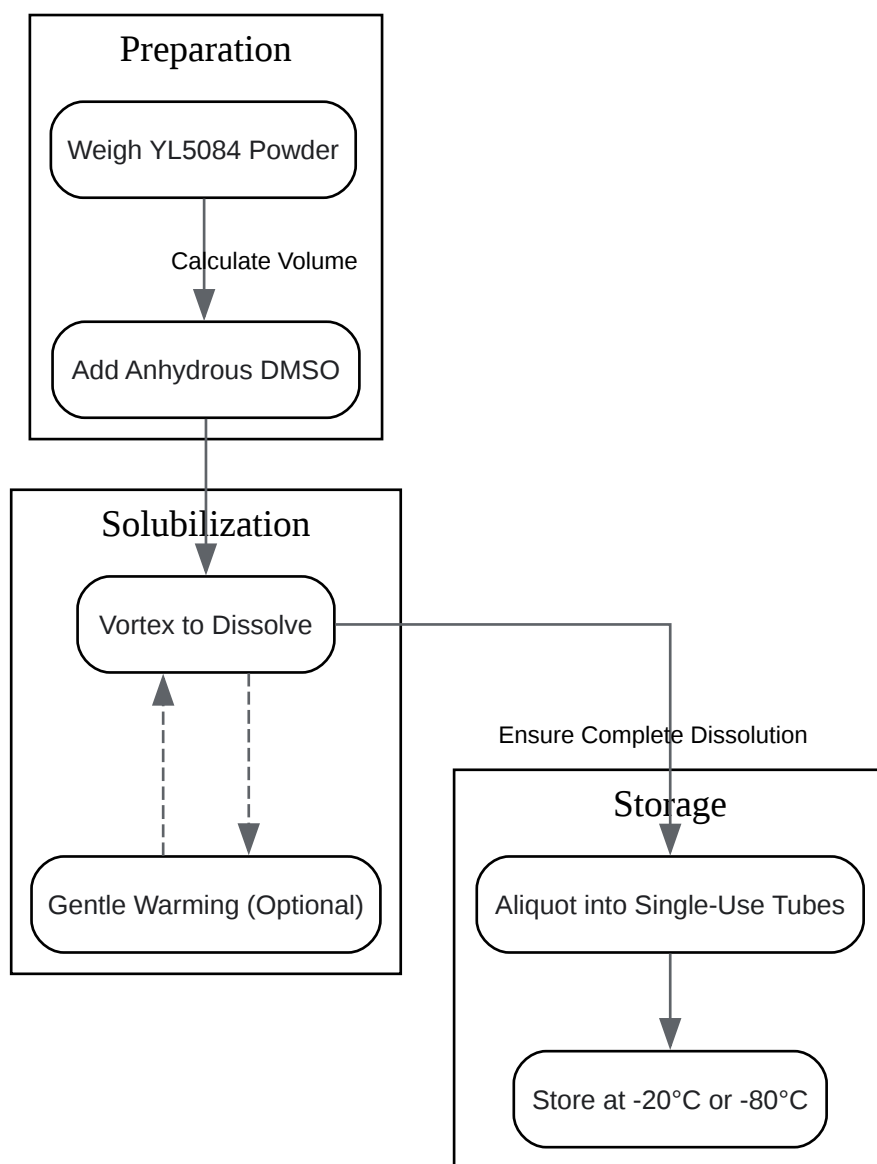
Materials:

- **YL5084** solid powder (MW: 600.73 g/mol)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Aseptic Technique: Perform all steps in a clean and sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing **YL5084**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the desired amount of **YL5084** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.60073 mg of **YL5084** (or a larger, more accurately weighable amount for a larger volume, e.g., 6.01 mg for 10 mL).
- Dissolving in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **YL5084**. For a 10 mM solution with 0.60073 mg of **YL5084**, add 100 μ L of DMSO. For 6.01 mg, add 1 mL of DMSO.

- Solubilization:
 - Cap the tube securely.
 - Vortex the solution until the **YL5084** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Ensure the solution is clear and free of any visible particulates.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).



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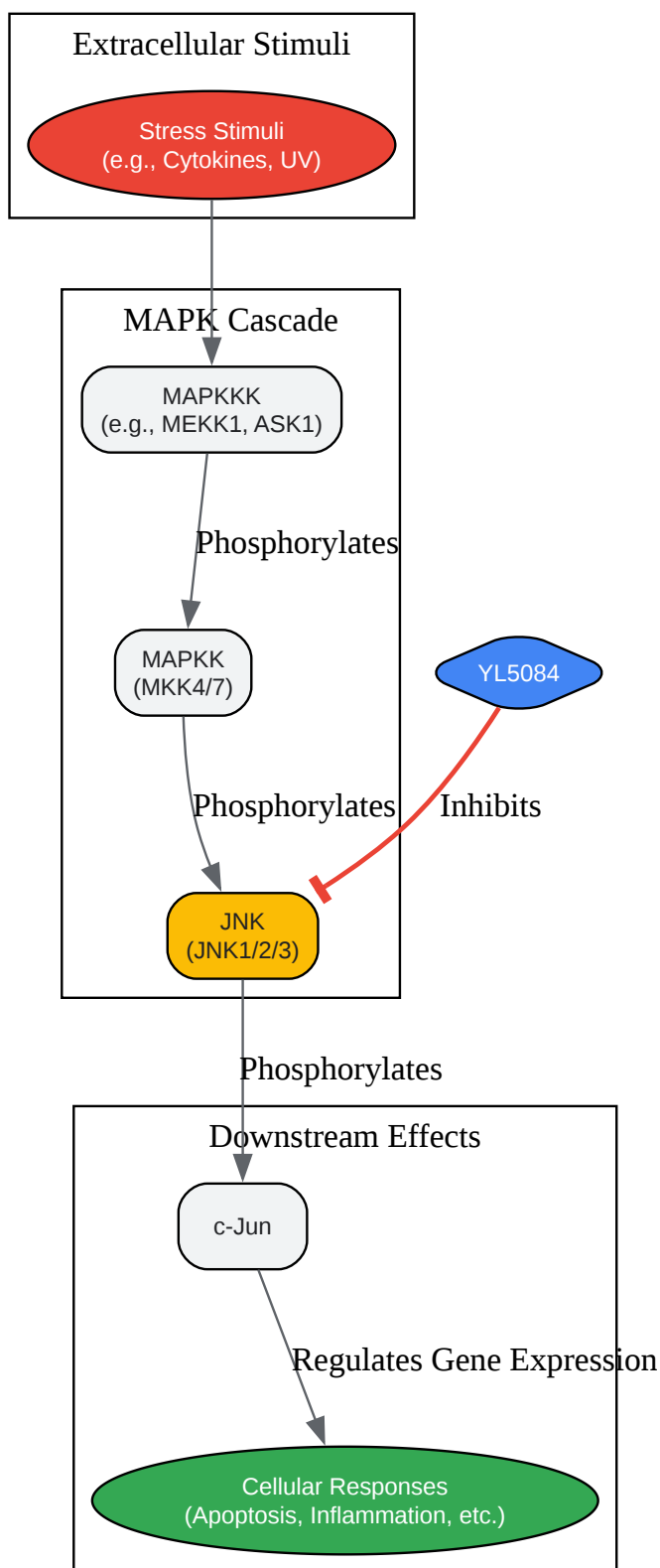
Workflow for **YL5084** Stock Solution Preparation.

Mechanism of Action and Signaling Pathway

YL5084 is an inhibitor of JNK, a key component of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway. This pathway is crucial in regulating a wide range of cellular processes, including inflammation, apoptosis, cell differentiation, and proliferation. The JNK signaling cascade is typically activated by stress stimuli such as inflammatory cytokines, UV radiation, and heat shock. Upon activation, a series of phosphorylation events leads to the

activation of transcription factors, most notably c-Jun, which in turn regulates the expression of genes involved in various cellular responses. By inhibiting JNK, **YL5084** can modulate these downstream cellular events.

It is important to note that while **YL5084** shows selectivity for JNK2/3, it may have off-target effects.^{[1][2]} The observation of JNK2-independent antiproliferative effects suggests that **YL5084** might interact with other cellular targets, a factor to consider in the interpretation of experimental results.



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YL5084 Inhibition of the JNK Signaling Pathway.

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